

An In-depth Technical Guide to the Chemical Structure and Properties of Indican

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Compound of Interest

Compound Name: *Indican*

Cat. No.: *B1671873*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Indican, a colorless and water-soluble organic compound, is a significant glycoside naturally occurring in plants of the *Indigofera* genus.[1][2][3] It serves as a crucial precursor to the historic and industrially important indigo dye.[2][4] Chemically, **indican** is composed of a β -D-glucose moiety linked to an indoxyl aglycone. Beyond its role in dye production, **indican** has garnered considerable attention in the medical field as a biomarker for intestinal dysbiosis and protein malabsorption. This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **indican**, along with detailed experimental protocols for its analysis.

Chemical Structure

Indican, systematically named (2R,3S,4S,5R,6S)-2-(Hydroxymethyl)-6-[(1H-indol-3-yl)oxy]oxane-3,4,5-triol, is an O-glycoside. The structure consists of an indoxyl molecule attached to a glucose molecule via a β -glycosidic bond.

| Identifier | Value |
|------------------|--|
| IUPAC Name | (2R,3S,4S,5R,6S)-2-(Hydroxymethyl)-6-(1H-indol-3-yloxy)oxane-3,4,5-triol |
| CAS Number | 487-60-5 |
| Chemical Formula | C ₁₄ H ₁₇ NO ₆ |
| SMILES Code | O[C@@H]1--INVALID-LINK--O--INVALID-LINK---INVALID-LINK--[C@H]1O |
| InChI Key | XVARCVCWNFACQC-RKQHYHRCSA-N |

Physicochemical Properties

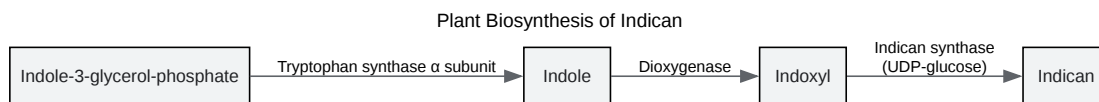
Indican is a colorless solid that is soluble in water. Its properties can vary depending on its hydration state.

| Property | Value |
|-----------------------|---|
| Molar Mass | 295.291 g·mol ⁻¹ |
| Exact Mass | 295.1056 u |
| Appearance | Colorless solid |
| Melting Point | 178 to 180 °C (decomposes) (anhydrous) |
| 57-58 °C (trihydrate) | |
| 101 °C (hemihydrate) | |
| Solubility | Soluble in water, methanol, alcohol, acetone. Slightly soluble in ether, benzene, chloroform, ethyl acetate, carbon disulfide. |
| Optical Rotation | [α] _D ¹⁵ -66° (c = 2) |

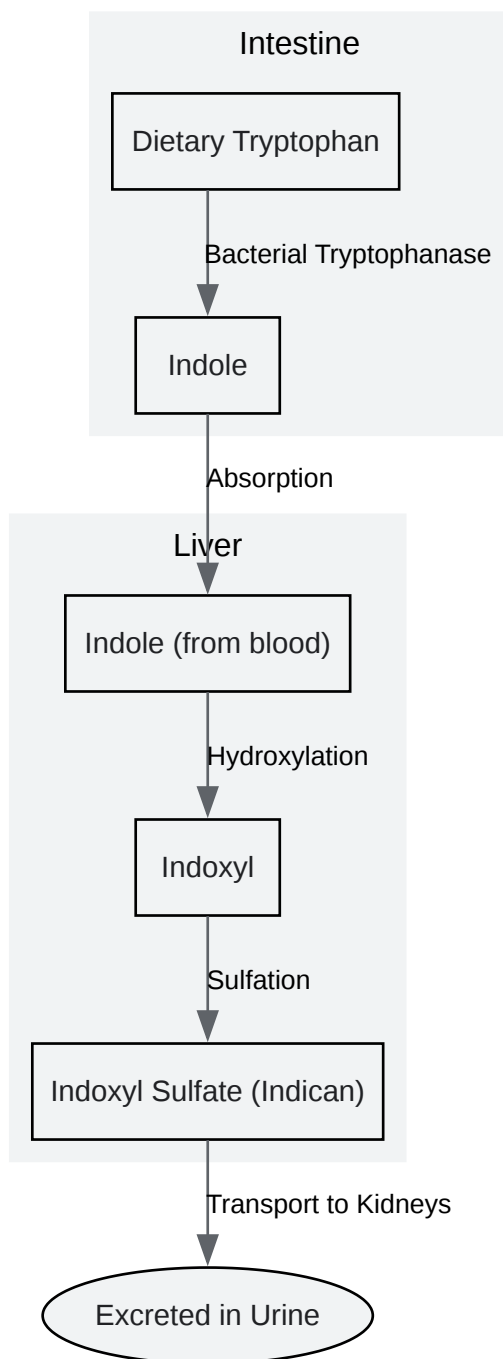
Biological Significance and Metabolism

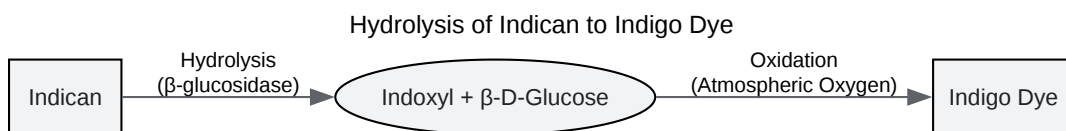
Biosynthesis in Plants

In plants, **indican** is a secondary metabolite derived from the shikimate pathway. The biosynthesis begins with indole-3-glycerol-phosphate, which is converted to indole. Dioxygenase enzymes then convert indole to indoxyl, which subsequently undergoes glycosylation by **indican** synthase to form **indican**.

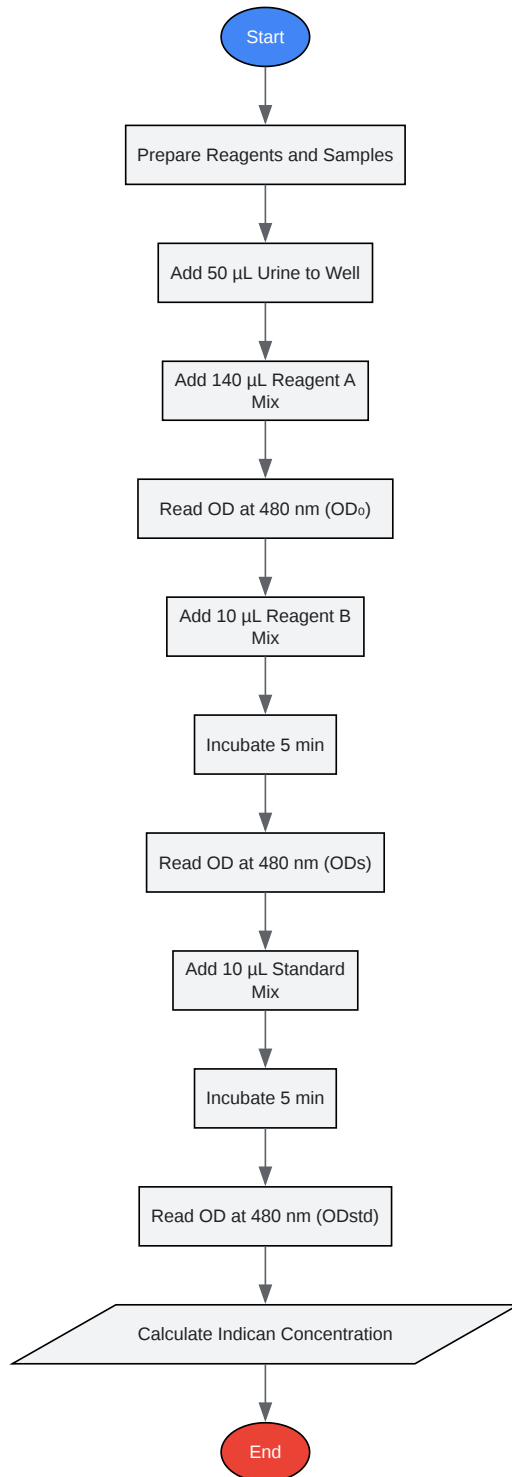


Human Metabolism of Tryptophan to Indican





Workflow for Colorimetric Indican Assay

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